Metabolic Pathway Identification of (R)-Meranzin in vivo

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Compound of Interest

Compound Name: *(R)-Meranzin*

Cat. No.: *B7781616*

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Executive Summary

(R)-Meranzin is a lipophilic coumarin characterized by a reactive epoxide ring on its isopentenyloxy side chain. Upon in vivo administration, it undergoes extensive Phase I metabolism—primarily hydrolysis to Meranzin Hydrate (MH) and oxidative hydroxylation—followed by Phase II conjugation (glucuronidation and glutathione-derived mercapturic acid formation).

Understanding this pathway is critical for drug development because the epoxide moiety acts as an electrophile, potentially forming covalent adducts, while its hydration product (MH) exhibits distinct pharmacokinetics and antidepressant properties.

Chemical & Pharmacological Context

Structural Properties[1]

- Compound: **(R)-Meranzin**
- CAS Registry: 14348-16-4
- Key Functional Group: 2',3'-epoxide ring (susceptible to epoxide hydrolase).

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- Therapeutic Relevance: Anxiolytic, antidepressant, and prokinetic effects.[1]

The "Prodrug" Hypothesis

In vivo studies suggest **(R)-Meranzin** acts partially as a precursor to Meranzin Hydrate. The epoxide ring is rapidly opened by soluble epoxide hydrolase (sEH) or acid catalysis in the stomach, yielding the vicinal diol (MH). Consequently, the metabolic profile of **(R)-Meranzin** overlaps significantly with that of MH, but includes unique glutathione-related adducts due to the reactive epoxide.

Experimental Design & Methodology

To map the metabolic fate of **(R)-Meranzin**, a robust untargeted metabolomics workflow is required. The following protocol is validated for rat models using UPLC-Q-TOF-MS/MS.

Animal Model & Administration[3]

- Subjects: Sprague-Dawley (SD) rats (200–250 g), fasted 12h prior to dosing.
- Dosage: 20–50 mg/kg (suspended in 0.5% CMC-Na).
- Route: Oral gavage (p.o.).

Sample Collection Strategy

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Matrix	Collection Timepoints	Processing Protocol
Plasma	0.083, 0.25, 0.5, 1, 2, 4, 8, 12, 24 h	Protein precipitation (Acetonitrile 3:1 v/v), vortex 2 min, centrifuge @ 13,000 rpm.
Urine	0–12 h, 12–24 h (Metabolic cage)	SPE (Solid Phase Extraction) using C18 cartridges to remove salts/urea.
Feces	0–24 h	Homogenize in 50% MeOH, ultrasonic extraction (30 min), centrifuge.
Bile	0–24 h (Bile duct cannulation)	Dilute with mobile phase, filter (0.22 µm).

Analytical Instrumentation (UPLC-Q-TOF-MS)

- Column: ACQUITY UPLC BEH C18 (2.1 × 100 mm, 1.7 µm).
- Mobile Phase:
  - (A) 0.1% Formic Acid in Water (enhances ionization).
  - (B) Acetonitrile (organic modifier).
- Gradient: 5% B (0–2 min)

  95% B (15 min)

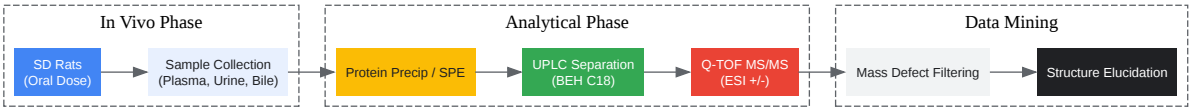
  Hold (2 min).
- Mass Spectrometry: Electrospray Ionization (ESI) in Positive/Negative switching mode.
  - Scan Range:

    50–1200.

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- Data Processing: Mass defect filtering (MDF) and neutral loss scanning (e.g., -176 Da for glucuronides).

Workflow Visualization



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Figure 1: Analytical workflow for metabolite identification.

Metabolic Pathway Identification[2][4][5][6][7][8][9]

Research identifies approximately 20 distinct metabolites for Meranzin in vivo. The metabolism is bifurcated into epoxide-specific pathways and coumarin-core pathways.

Phase I Reactions (Functionalization)[10]

- Epoxide Hydrolysis (Major):
  - The epoxide ring opens to form Meranzin Hydrate (MH).
  - Mechanism:[2][3][4] Catalyzed by microsomal epoxide hydrolase (mEH) or soluble epoxide hydrolase (sEH).
  - Product: 7-methoxy-8-(2,3-dihydroxy-3-methylbutoxy)-coumarin.
- Hydroxylation (Oxidation):
  - Occurs on the coumarin ring or the isopentenyl side chain.
  - Enzymes:[2][4][5] CYP3A4, CYP1A1.[1][6][7]
  - Products: Monohydroxy-meranzin (multiple isomers).

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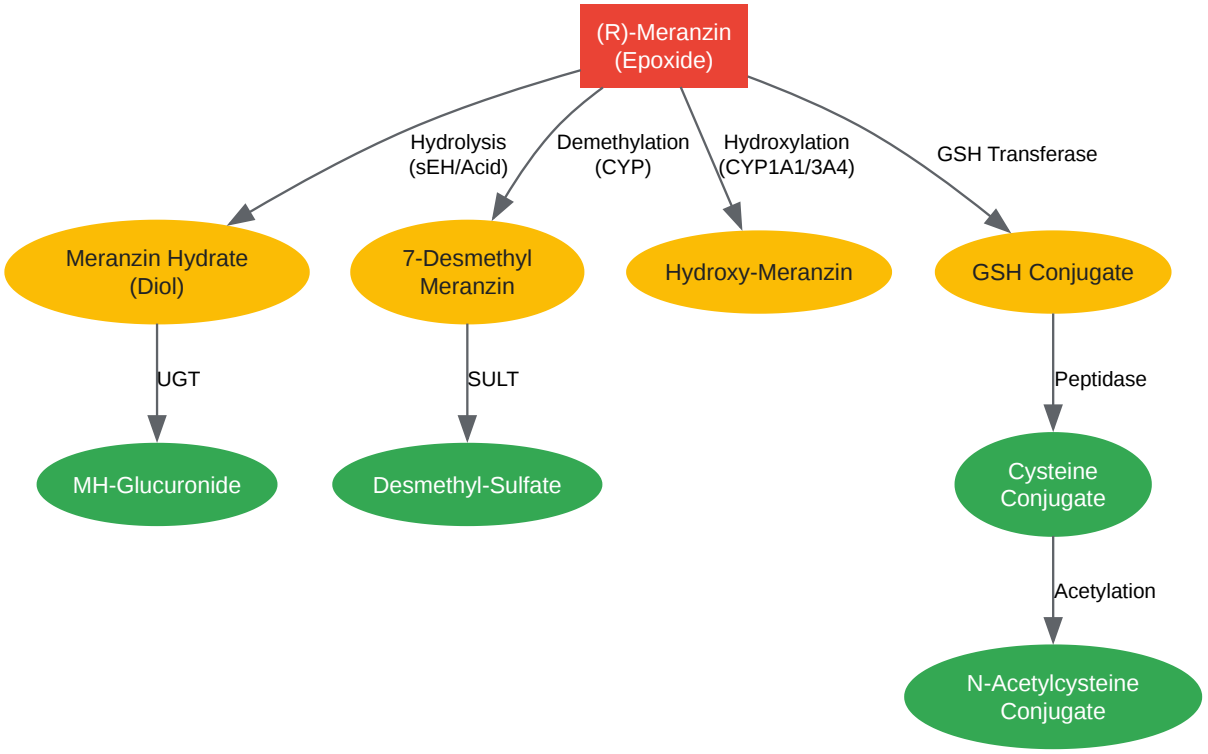
- Demethylation:
  - Loss of the methyl group from the 7-methoxy position.
  - Product: 7-hydroxy-meranzin (highly polar, ready for Phase II).
- Dehydrogenation:
  - Formation of a double bond, often following ring opening.

Phase II Reactions (Conjugation)[9][10]

- Glucuronidation:
  - UDP-glucuronosyltransferases (UGTs) add glucuronic acid (+176 Da) to hydroxylated metabolites (especially MH and demethylated meranzin).
- Glutathione (GSH) Conjugation:
  - Specific to **(R)-Meranzin**: The reactive epoxide reacts with GSH, leading to Mercapturic Acid pathway metabolites (Cysteine and N-acetylcysteine conjugates).
  - Significance: This pathway is a detoxification route for the epoxide electrophile.

Pathway Map

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Figure 2: Metabolic pathway of **(R)-Meranzin** showing Phase I activation and Phase II detoxification.

Enzymology & Pharmacokinetics[3][12]

Cytochrome P450 Involvement[2][3][5][7][10][12][13]

- **(R)-Meranzin** Metabolism: Primarily mediated by CYP1A1, CYP2B6, CYP3A4, and CYP3A5.[7]
- Meranzin Hydrate Metabolism: Once formed, MH is metabolized by CYP1A2 and CYP2C19.[4][5]
  - Interaction Warning: MH is a mechanism-based inhibitor of CYP1A2 and CYP2C19, potentially causing drug-drug interactions (DDIs) if co-administered with substrates of these enzymes.[2][4]

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Pharmacokinetic Profile (Rat Model)

Data derived from plasma concentration-time curves (20 mg/kg p.o.):

Parameter	Value (Mean ± SD)	Interpretation
	1.0 ± 0.2 h	Rapid absorption from GI tract.
	6.5 ± 1.2 h	Moderate elimination half-life.
	~60 ng/mL	Relatively low parent exposure due to high first-pass metabolism (hydrolysis).
AUC	Variable	Increases significantly in depression models (CMS rats), suggesting altered metabolic flux during stress.

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- Searching the Cytochrome P450 Enzymes for the Metabolism of Meranzin Hydrate. Source: PLoS ONE (2014).[4] Context: Defines the specific CYP isoforms (1A2, 2C19) responsible for metabolizing the hydration product and establishes enzyme inhibition kinetics.[4][5] URL:[Link][4]
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) for Meranzin and Meranzin Hydrate in a multi-component system. URL:[Link]

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